

An In-Depth Technical Guide to 2-(trimethylsilyl)benzofuran: Structure, Properties, and Applications

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Compound of Interest

Compound Name: 2-(Trimethylsilyl)benzofuran

CAS No.: 60981-57-9

Cat. No.: B6305021

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(trimethylsilyl)benzofuran is a versatile synthetic intermediate that plays a crucial role in the strategic functionalization of the benzofuran scaffold. The benzofuran moiety is a prominent heterocyclic core found in numerous natural products and pharmacologically active compounds, exhibiting a wide range of biological activities including anticancer, antimicrobial, and anti-inflammatory properties.^{[1][2][3]} The strategic placement of a trimethylsilyl (TMS) group at the 2-position of the benzofuran ring system offers a powerful tool for chemists to control reactivity and achieve specific molecular architectures, making it an invaluable asset in the synthesis of complex molecules and in drug discovery programs.^{[4][5]}

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and reactivity of **2-(trimethylsilyl)benzofuran**, with a focus on its practical applications in organic synthesis and drug development.

Chemical Structure and Properties

The chemical structure of **2-(trimethylsilyl)benzofuran** consists of a benzofuran ring system with a trimethylsilyl group attached to the carbon atom at the 2-position.

Molecular Formula: $C_{11}H_{14}OSi$ ^[6] CAS Number: 60981-57-9^[6]

The introduction of the TMS group significantly influences the electronic and steric properties of the benzofuran ring. The silicon atom, being less electronegative than carbon, can act as a temporary electron-donating group through hyperconjugation, while its steric bulk can direct reactions to other positions of the molecule.

Physical and Spectroscopic Properties

Detailed experimental data for the physical properties of **2-(trimethylsilyl)benzofuran** are not readily available in the literature. However, based on the properties of the parent benzofuran and other silylated aromatic compounds, it is expected to be a liquid at room temperature. For reference, the physical properties of benzofuran are provided in the table below.

Property	Value for Benzofuran
Melting Point	-18 °C ^[7]
Boiling Point	173-175 °C
Density	1.072 g/mL at 25 °C
Refractive Index	n _{20/D} 1.566

Comprehensive experimental spectroscopic data for **2-(trimethylsilyl)benzofuran** is also scarce. The following table provides predicted and analogous spectroscopic data to aid in its characterization.

Spectroscopic Data	Predicted/Analogous Values for 2-(trimethylsilyl)benzofuran
¹ H NMR	The proton NMR spectrum is expected to show signals for the aromatic protons of the benzofuran ring, a singlet for the proton at the 3-position, and a characteristic singlet for the nine equivalent protons of the trimethylsilyl group around 0.3-0.4 ppm. The aromatic protons would appear in the range of 7.0-7.8 ppm.
¹³ C NMR	The carbon NMR spectrum would display signals for the carbons of the benzofuran ring and a signal for the methyl carbons of the TMS group at approximately 0 ppm. The silylated carbon at the 2-position would be shifted downfield compared to the parent benzofuran.
IR (Infrared)	The IR spectrum is expected to show characteristic peaks for the aromatic C-H stretching and bending vibrations, C-O-C stretching of the furan ring, and strong Si-C stretching and bending vibrations.
MS (Mass Spectrometry)	The mass spectrum would likely show the molecular ion peak (M ⁺) and characteristic fragmentation patterns including the loss of a methyl group from the TMS moiety. The base peak is often the trimethylsilyl cation at m/z 73. [8]

Synthesis of 2-(trimethylsilyl)benzofuran

The synthesis of **2-(trimethylsilyl)benzofuran** can be strategically achieved through the lithiation of benzofuran followed by quenching with a silicon electrophile. The 2-position of benzofuran is the most acidic and is preferentially deprotonated by strong bases.[\[9\]](#)

Experimental Protocol: Synthesis of 2-(trimethylsilyl)benzofuran

This protocol is a generalized procedure based on established methods for the lithiation and silylation of aromatic heterocycles.

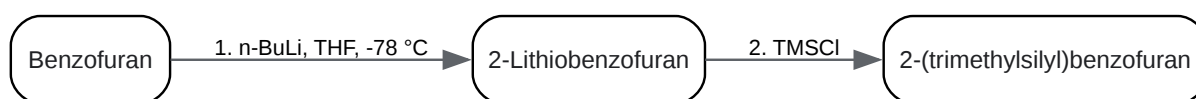
Materials:

- Benzofuran
- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes (typically 1.6 M or 2.5 M)
- Trimethylsilyl chloride (TMSCl)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a nitrogen inlet, and a dropping funnel, add benzofuran (1.0 eq) dissolved in anhydrous THF (concentration typically 0.1-0.5 M).
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add n-butyllithium (1.1 eq) dropwise to the stirred solution. The solution may change color, indicating the formation of the lithiated species.
- Stir the reaction mixture at -78 °C for 1 hour.
- Add trimethylsilyl chloride (1.2 eq) dropwise to the reaction mixture.
- Allow the reaction to slowly warm to room temperature and stir for an additional 2-3 hours.

- Quench the reaction by the slow addition of saturated aqueous NH_4Cl solution.
- Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x volume of aqueous layer).
- Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 .
- Filter and concentrate the organic layer under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation or flash column chromatography on silica gel to afford pure **2-(trimethylsilyl)benzofuran**.



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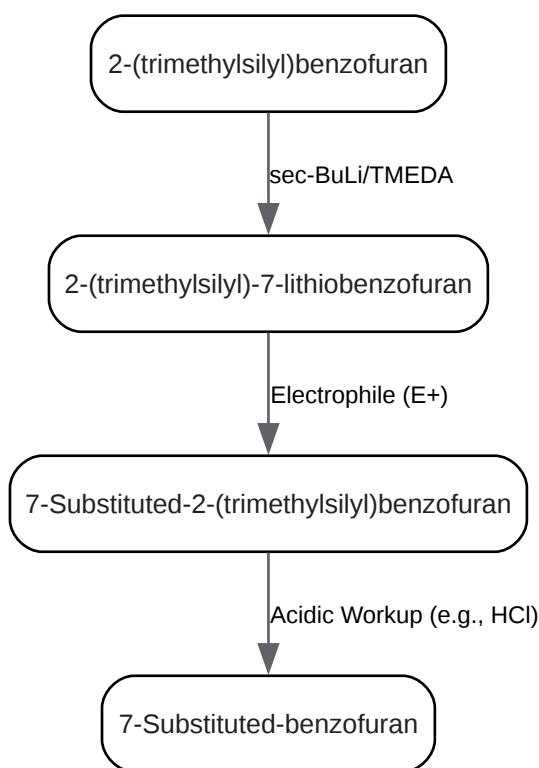
Caption: Synthesis of **2-(trimethylsilyl)benzofuran**.

Chemical Reactivity and Applications

The primary utility of **2-(trimethylsilyl)benzofuran** lies in its role as a masked 2-anion equivalent. The TMS group effectively blocks the 2-position, allowing for regioselective functionalization at other positions of the benzofuran ring, most notably at the 7-position after a second lithiation.^{[4][5]}

Directed ortho-Metalation

The presence of the 2-trimethylsilyl group directs a second deprotonation to the 7-position, a phenomenon known as directed ortho-metalation. This allows for the introduction of various electrophiles at a position that is otherwise difficult to functionalize directly.



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Caption: Reactivity workflow of **2-(trimethylsilyl)benzofuran**.

Deprotection of the Trimethylsilyl Group

The trimethylsilyl group can be readily removed under acidic conditions to regenerate the C-H bond at the 2-position.[4] This deprotection step is typically high-yielding and can be achieved with a variety of protic acids.

Experimental Protocol: Acid-Catalyzed Deprotection

This protocol outlines a general procedure for the removal of the 2-trimethylsilyl group.

Materials:

- **2-(trimethylsilyl)benzofuran** derivative
- Tetrahydrofuran (THF) or Methanol (MeOH)
- Hydrochloric acid (HCl, e.g., 1 M or 2 M aqueous solution) or Acetic Acid

- Diethyl ether or Ethyl acetate
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Dissolve the **2-(trimethylsilyl)benzofuran** derivative (1.0 eq) in THF or MeOH.
- Add the acidic solution (e.g., HCl or acetic acid) dropwise to the stirred solution at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- Carefully neutralize the reaction mixture with saturated aqueous NaHCO_3 solution.
- Extract the aqueous layer with diethyl ether or ethyl acetate (3 x volume of aqueous layer).
- Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 .
- Filter and concentrate the organic layer under reduced pressure to yield the deprotected benzofuran derivative.
- If necessary, purify the product by flash column chromatography or recrystallization.

Applications in Drug Development

The ability to selectively functionalize the benzofuran core using **2-(trimethylsilyl)benzofuran** as a key intermediate is of significant interest to drug development professionals. This strategy allows for the synthesis of diverse libraries of benzofuran derivatives for structure-activity relationship (SAR) studies. By introducing a variety of substituents at the 7-position and subsequently removing the TMS group, medicinal chemists can explore how different functional groups impact the biological activity of the benzofuran scaffold. This approach has been utilized in the synthesis of compounds with potential applications as anticancer, anti-inflammatory, and neuroprotective agents.^{[1][2]}

Conclusion

2-(trimethylsilyl)benzofuran is a valuable and versatile synthetic intermediate that provides a robust strategy for the regioselective functionalization of the benzofuran nucleus. Its ability to act as a removable directing group for lithiation at the 7-position opens up avenues for the synthesis of a wide array of substituted benzofurans that would be challenging to prepare by other means. The straightforward synthesis and deprotection protocols make it an accessible and powerful tool for researchers in organic synthesis and medicinal chemistry, facilitating the development of novel compounds with potential therapeutic applications.

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